

Application Notes: CCT369260 TR-FRET Assay for BCL6 Inhibitor Screening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT369260

Cat. No.: B2406010

[Get Quote](#)

Introduction

CCT369260 is a potent and orally active degrader of the B-cell lymphoma 6 (BCL6) protein.[1][2][3] BCL6 is a transcriptional repressor that is a key driver in several lymphoid malignancies, including diffuse large B-cell lymphoma (DLBCL).[1][2][3][4] It functions by recruiting co-repressor proteins to silence genes involved in cell cycle control, differentiation, and the DNA damage response.[3][4] **CCT369260** acts as a "molecular glue," inducing the degradation of BCL6 and thereby inhibiting the growth of BCL6-dependent lymphoma cells.[1][2]

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is a robust and sensitive immunoassay technology well-suited for high-throughput screening (HTS) of compounds that modulate protein-protein interactions (PPIs).[5][6] This application note provides a detailed protocol for a TR-FRET-based competitive binding assay to characterize inhibitors like **CCT369260** that disrupt the interaction between BCL6 and its co-repressors. The assay measures the ability of a test compound to displace a fluorescently labeled co-repressor peptide from the BCL6 protein.

Principle of the Assay

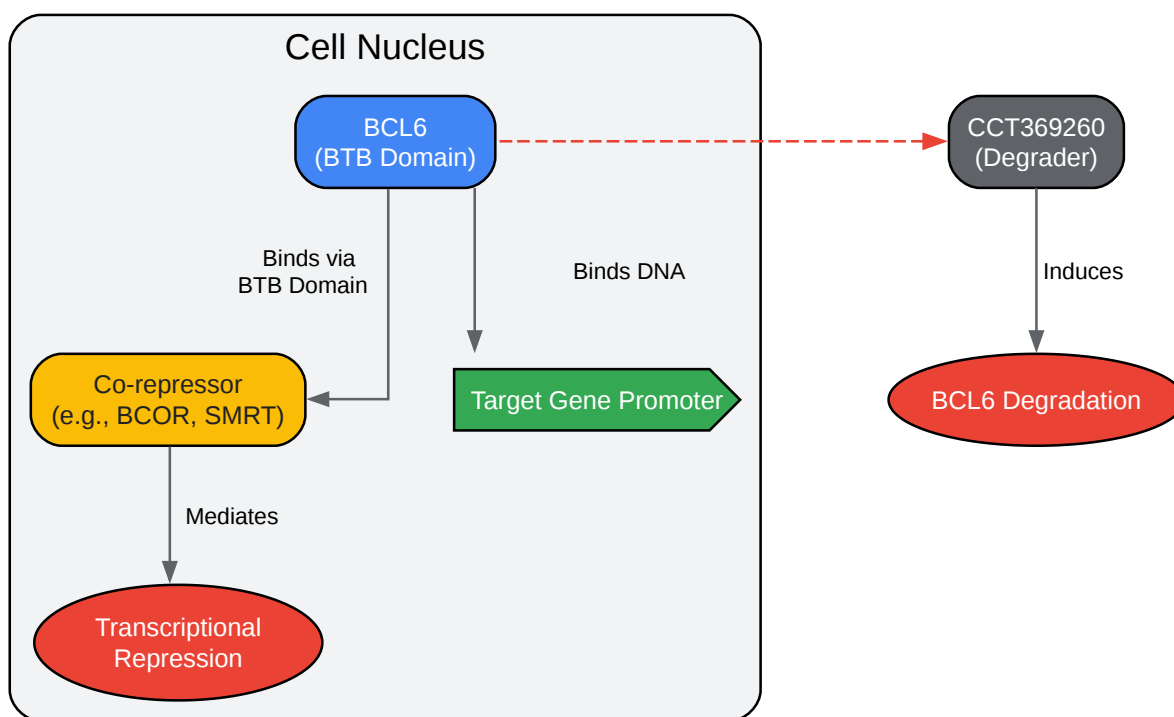
The TR-FRET assay for BCL6 is based on the proximity of two fluorophores: a long-lifetime donor (e.g., a Europium (Eu) chelate) and a suitable acceptor (e.g., ULight™ dye or APC).[6][7] In this setup, a recombinant, tagged BCL6 protein (e.g., GST- or His-tagged) is recognized by an antibody conjugated to the Europium donor. A fluorescently labeled peptide derived from a

BCL6 co-repressor acts as the tracer and binds to BCL6, bringing the donor and acceptor fluorophores into close proximity.

When the Europium donor is excited at 320-340 nm, it transfers energy to the acceptor, which then emits light at a specific wavelength (e.g., 665 nm).[7][8] This FRET signal is proportional to the amount of tracer bound to BCL6. When an inhibitor like **CCT369260** is introduced, it competes with the tracer for binding to BCL6, leading to a decrease in the TR-FRET signal.

BCL6 Mechanism of Action and Inhibition

The diagram below illustrates the role of BCL6 in gene repression and how inhibitors like **CCT369260** interfere with this function.



[Click to download full resolution via product page](#)

Caption: BCL6 represses gene transcription by recruiting co-repressors to DNA. **CCT369260** binds to BCL6, disrupting this interaction and leading to BCL6 degradation.

Materials and Reagents

Reagent	Vendor Example	Purpose
Recombinant Human BCL6-BTB Domain (GST-tagged)	Reaction Biology Corp.	Target protein
LANCE Ultra ULight™-SMRT Peptide	PerkinElmer	Acceptor-labeled tracer (co-repressor peptide)
LANCE Eu-W1024 anti-GST Antibody	PerkinElmer	Donor-labeled antibody for protein detection
CCT369260	MedChemExpress	Reference inhibitor compound
LANCE Detection Buffer, 10X	PerkinElmer	Assay buffer component
White, low-volume, 384-well plates	Corning, Greiner	Low-binding assay plates
DMSO	Sigma-Aldrich	Solvent for compounds

Experimental Protocol

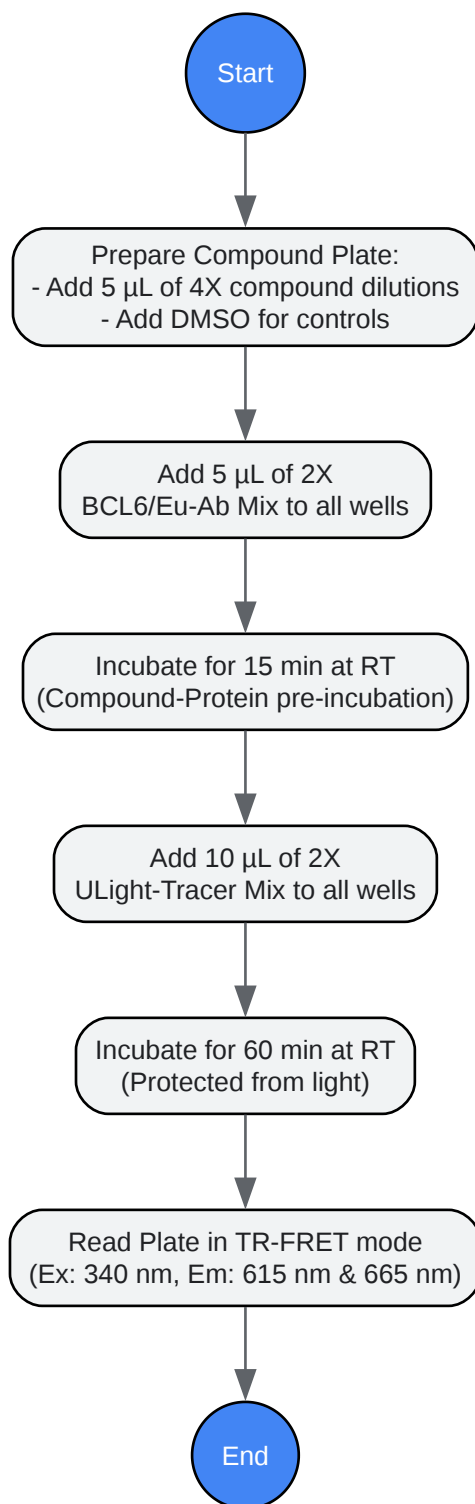
This protocol outlines the steps for performing the **CCT369260** TR-FRET assay in a 384-well plate format with a final assay volume of 20 μ L.

Reagent Preparation

- **1X Assay Buffer:** Prepare 1X LANCE Detection Buffer by diluting the 10X stock in ultrapure water. Keep on ice.
- **Compound Dilution:** Prepare a serial dilution of **CCT369260** (and other test compounds) in DMSO. A typical starting concentration is 1 mM. Then, create an intermediate dilution series in 1X Assay Buffer. The final DMSO concentration in the assay should be kept below 1%.
- **2X Protein/Antibody Mix:** Prepare a solution containing 2X final concentration of GST-BCL6 and 2X final concentration of Eu-anti-GST antibody in 1X Assay Buffer. (e.g., for a 1X of 5 nM BCL6 and 2 nM antibody, prepare a 2X solution of 10 nM BCL6 and 4 nM antibody).
- **2X Tracer Mix:** Prepare a solution containing 2X final concentration of ULight-SMRT peptide in 1X Assay Buffer (e.g., for a 1X of 50 nM, prepare a 2X solution of 100 nM).

Assay Workflow

The following diagram illustrates the sequential steps of the TR-FRET assay protocol.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CCT369260 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 2. cancer-research-network.com [cancer-research-network.com]
- 3. Achieving In Vivo Target Depletion through the Discovery and Optimization of Benzimidazolone BCL6 Degraders - PMC [pmc.ncbi.nlm.nih.gov]
- 4. eubopen.org [eubopen.org]
- 5. Time-resolved fluorescence energy transfer - Wikipedia [en.wikipedia.org]
- 6. blossombio.com [blossombio.com]
- 7. revvity.com [revvity.com]
- 8. blossombio.com [blossombio.com]
- To cite this document: BenchChem. [Application Notes: CCT369260 TR-FRET Assay for BCL6 Inhibitor Screening]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2406010#cct369260-tr-fret-assay-setup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com